

Enocyanin in Cosmetic Formulations: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Enocyanin*

Cat. No.: *B15575552*

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Introduction

Enocyanin, a complex of anthocyanins extracted from the skins of red grapes (*Vitis vinifera*), is emerging as a potent bioactive ingredient in the cosmetic industry. Traditionally used as a natural colorant (E163), its application has expanded due to its significant antioxidant, anti-aging, and photoprotective properties.[1][2] This document provides detailed application notes, experimental protocols, and quantitative data to support the formulation of cosmetic products containing **enocyanin**.

Enocyanin's vibrant purple-red hue is attributed to a mixture of anthocyanin molecules, primarily glucosides of cyanidin, peonidin, malvidin, and petunidin.[3] These polyphenolic compounds are renowned for their ability to neutralize free radicals, thereby mitigating oxidative stress, a key contributor to skin aging.[4][5] Furthermore, research indicates that anthocyanins can protect the skin from damage induced by ultraviolet (UV) radiation and modulate key signaling pathways involved in skin health and longevity.[4][6]

Key Benefits in Cosmetic Formulations

- **Antioxidant Power:** **Enocyanin** is a potent scavenger of reactive oxygen species (ROS), protecting skin cells from oxidative damage caused by environmental aggressors such as UV radiation and pollution.[4][5]

- **Anti-Aging Effects:** By inhibiting enzymes that degrade the extracellular matrix, such as collagenase and elastase, **enocyanin** helps to maintain skin firmness and elasticity, reducing the appearance of fine lines and wrinkles.[\[7\]](#)[\[8\]](#)
- **Photoprotection:** **Enocyanin** exhibits UV-absorbing properties and can help to mitigate the cellular damage caused by sun exposure, making it a valuable addition to sunscreen and daily wear products.[\[4\]](#)[\[9\]](#)
- **Natural Colorant:** Its rich color provides a natural alternative to synthetic dyes in a variety of cosmetic formulations, including creams, lotions, and serums.[\[1\]](#)

Quantitative Data Summary

The following tables summarize the quantitative data on the antioxidant and anti-aging efficacy of **enocyanin** and related grape skin extracts.

Antioxidant Activity of Grape Skin Extracts (Enocyanin Source)	
Assay	IC50 / SC50 Value
DPPH Radical Scavenging Activity (Red Grape Skin Flour)	20.27 μ M [1] [10]
DPPH Radical Scavenging Activity (Grape Skin Extract)	1,065.19 ppm [11]
DPPH Radical Scavenging Activity (Prokupac Grape Skin Extract)	0.3 μ g/mL [12] [13]

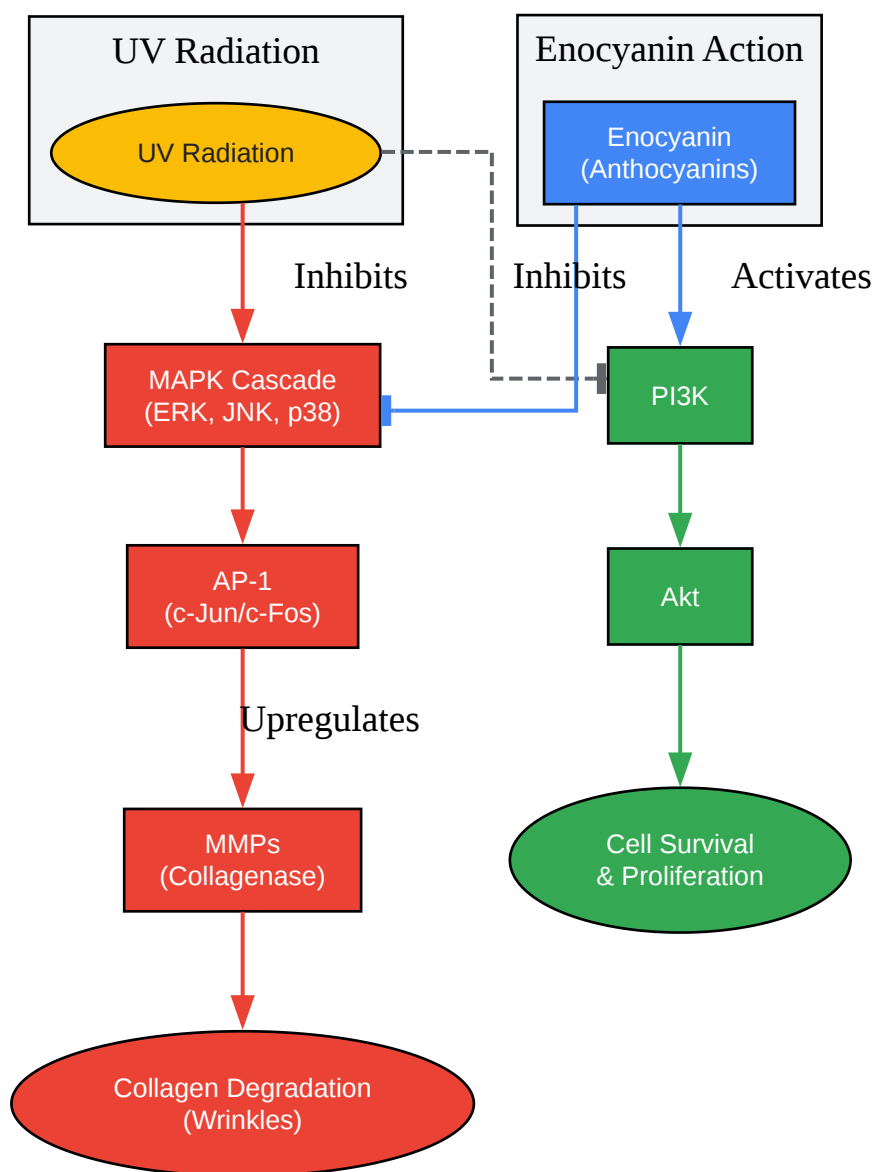
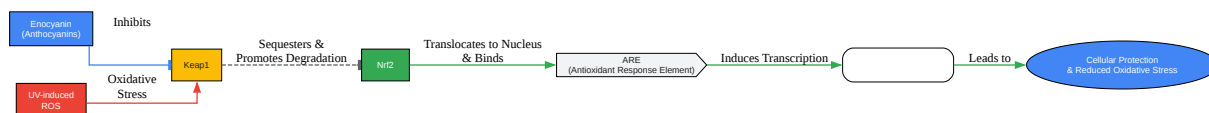
Enzyme Inhibition by Grape Extracts (Enocyanin Source)	
Enzyme	IC50 Value
Collagenase (Grape Pomace Hot Water Extract)	35.4 mg/L
Collagenase (Grape Pomace Ethanolic Extract)	78.8 mg/L [5]
Elastase (Red Wine Lees Extract)	\leq 0.17 mg/mL [14]

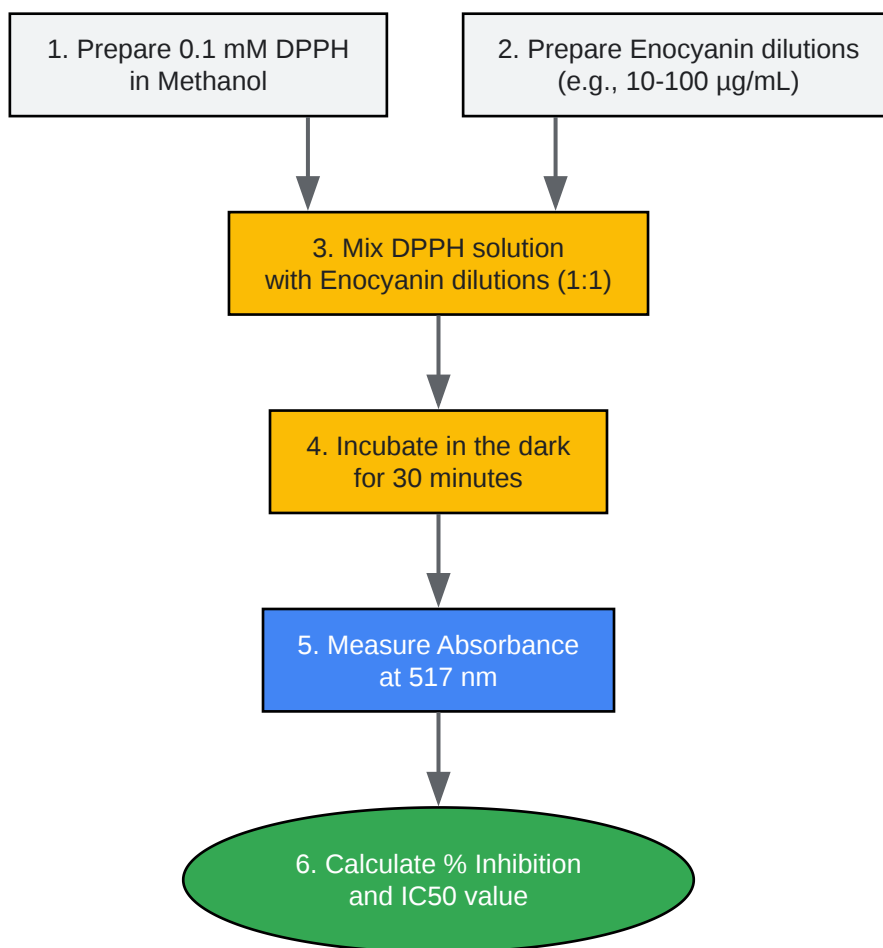
Signaling Pathways and Mechanisms of Action

Enocyanin exerts its beneficial effects on the skin through the modulation of several key signaling pathways.

Nrf2-ARE Antioxidant Response Pathway

UV radiation and other environmental stressors can lead to an overproduction of ROS in skin cells, causing oxidative damage. **Enocyanin**, rich in anthocyanins, can activate the Nrf2-ARE pathway, a primary cellular defense mechanism against oxidative stress.





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References

- 1. mdpi.com [mdpi.com]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. centaur.reading.ac.uk [centaur.reading.ac.uk]

- 6. tandfonline.com [tandfonline.com]
- 7. In vitro antioxidant, collagenase inhibition, and in vivo anti-wrinkle effects of combined formulation containing Punica granatum, Ginkgo biloba, Ficus carica, and Morus alba fruits extract - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Thermal Stability and Inhibitory Action of Red Grape Skin Phytochemicals against Enzymes Associated with Metabolic Syndrome [mdpi.com]
- 9. Frontiers | Role of Phytochemicals in Skin Photoprotection via Regulation of Nrf2 [frontiersin.org]
- 10. iris.cnr.it [iris.cnr.it]
- 11. eudl.eu [eudl.eu]
- 12. researchgate.net [researchgate.net]
- 13. Evaluation of Bioactive Properties of Ultrasound-Assisted Extracts from Prokupac Grape Skins for Functional Foods - PMC [pmc.ncbi.nlm.nih.gov]
- 14. researchgate.net [researchgate.net]
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